

BAR-072 in cancer cell migration studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BAR-072

Cat. No.: B15580048

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As a helpful AI assistant, I have created the following detailed Application Notes and Protocols on the role of BAR domain proteins in cancer cell migration.

Note on "BAR-072"

Initial searches for a specific molecule designated "**BAR-072**" in the context of cancer cell migration did not yield any specific results in the public scientific literature. The information available pertains to the broader family of Bin/Amphiphysin/Rvs (BAR) domain-containing proteins, which are crucial regulators of cell membrane dynamics and have been implicated in cancer progression. Therefore, this document will focus on the general role of the BAR protein family in cancer cell migration, providing a framework for studying potential inhibitors or modulators within this class.

Application Notes: The Role of BAR Domain Proteins in Cancer Cell Migration

Introduction

The migration of cancer cells is a critical step in tumor invasion and metastasis. This process requires dynamic remodeling of the cell membrane and the underlying actin cytoskeleton.^[1] The Bin/Amphiphysin/Rvs (BAR) domain protein family plays a pivotal role in these events.^[1]

[2] BAR domain proteins are characterized by their ability to sense and induce membrane curvature, serving as scaffolds to recruit other proteins involved in cytoskeletal dynamics.[2][3]

BAR Protein Families and Their Function

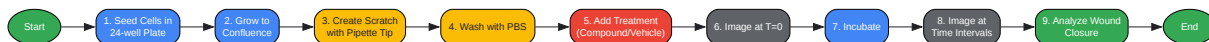
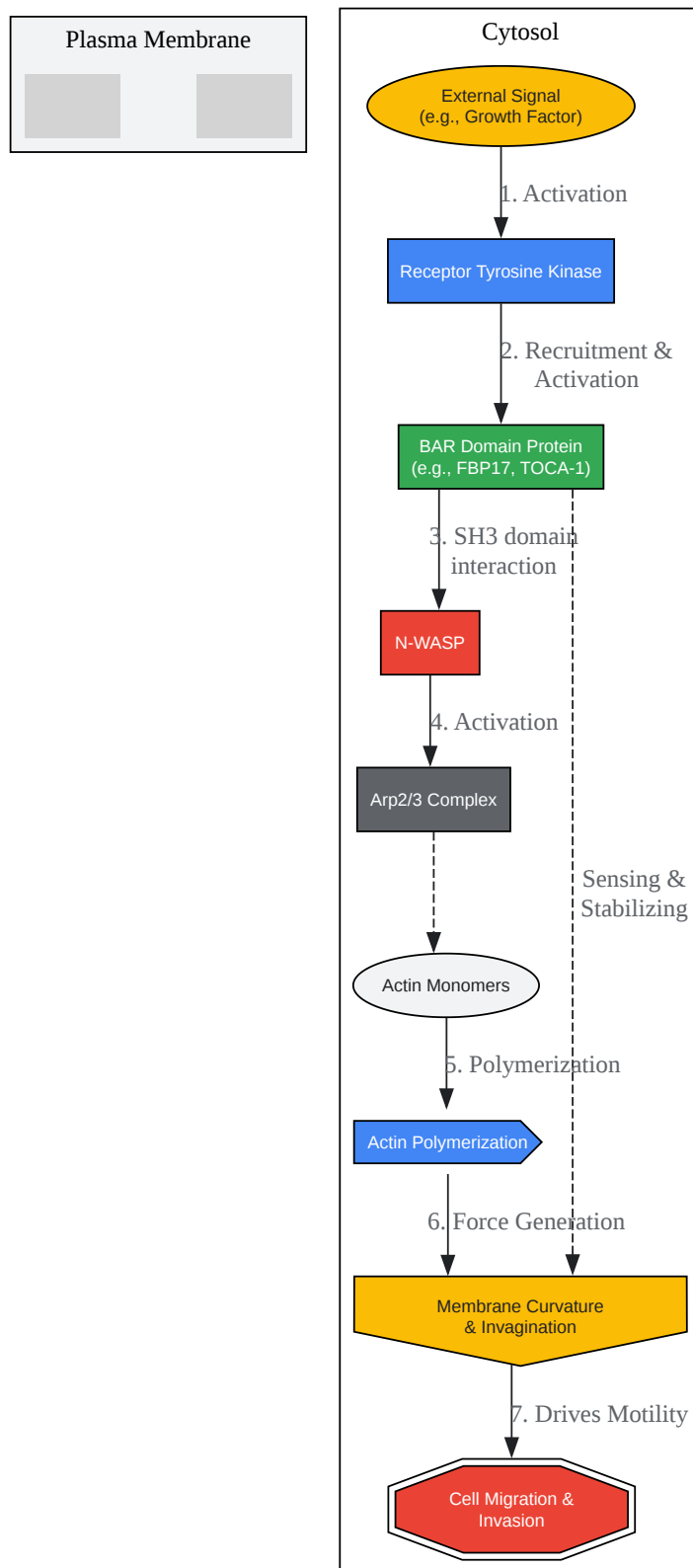
The BAR protein superfamily is categorized into several subgroups, including classical BAR, N-BAR, F-BAR, and I-BAR domains, each with a distinct structure and function in inducing different degrees of membrane curvature.[1][2] Many BAR proteins also possess additional domains, such as SH3 domains, which allow them to interact with and activate key players in actin polymerization, like WASP (Wiskott-Aldrich syndrome protein) and N-WASP.[1][3] This interaction is crucial for the formation of protrusive structures like lamellipodia and invadopodia, which are essential for cell movement and invasion.[3]

Implication in Cancer

Evidence is accumulating that BAR proteins are involved in cancer cell invasion and metastasis.[2] By orchestrating the remodeling of the plasma membrane and cytoskeleton, these proteins can facilitate the changes in cell shape and motility required for cancer cells to invade surrounding tissues and intravasate into blood vessels.[1] For instance, some BAR proteins are known to regulate the formation of invadopodia, which are actin-rich protrusions that degrade the extracellular matrix, a key step in cancer invasion.[3] Therefore, BAR domain proteins represent a potential class of targets for the development of anti-metastatic cancer therapies.

Signaling Pathway

The following diagram illustrates a generalized signaling pathway involving BAR domain proteins in the regulation of actin polymerization and membrane remodeling, which is central to cancer cell migration.



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References

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- [2. BAR proteins in cancer and blood disorders - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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